

physical properties of 2,3,5-Trichlorothiophene

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Compound of Interest

Compound Name: **2,3,5-Trichlorothiophene**

Cat. No.: **B096315**

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An In-depth Technical Guide to the Physical Properties of **2,3,5-Trichlorothiophene**

This guide provides a comprehensive overview of the core physical properties of **2,3,5-Trichlorothiophene**, tailored for researchers, scientists, and professionals in drug development.

Core Physical Properties

2,3,5-Trichlorothiophene is a substituted heterocyclic compound with the molecular formula C_4HCl_3S ^[1]. The key physical data for this compound are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes
Molecular Formula	C ₄ HCl ₃ S	[1]	
Molecular Weight	187.475	g/mol	[1]
Melting Point	-16	°C	[2]
Boiling Point	110	°C	at 20 mmHg[2]
Density	1.586	g/cm ³	
Refractive Index	1.5790		
Water Solubility	Insoluble		Based on the properties of similar chlorinated thiophenes[3][4].
Organic Solvent Solubility	Soluble		Expected to be soluble in solvents like chloroform, based on data for similar compounds[3][4].

Experimental Protocols

The determination of the physical properties of **2,3,5-Trichlorothiophene** follows standard organic chemistry laboratory procedures. Below are detailed methodologies for the key experiments.

Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes

- Thermometer

Procedure:

- A small sample of **2,3,5-Trichlorothiophene** is loaded into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle

Procedure:

- The **2,3,5-Trichlorothiophene** sample is placed in the distillation flask.
- The distillation apparatus is assembled with the thermometer bulb positioned at the level of the side arm leading to the condenser.
- The liquid is heated, and the temperature is monitored.

- The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is boiling and condensing in the condenser.

Density Measurement

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a calibrated graduated cylinder
- Analytical balance

Procedure:

- The mass of the empty, clean, and dry pycnometer is determined.
- The pycnometer is filled with the **2,3,5-Trichlorothiophene** sample, and the mass is measured.
- The volume of the pycnometer is known, allowing for the calculation of the density (mass/volume).

Refractive Index Measurement

The refractive index is a measure of the bending of a ray of light when passing from one medium into another.

Apparatus:

- Refractometer (e.g., Abbé refractometer)

Procedure:

- A few drops of the **2,3,5-Trichlorothiophene** sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.

- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered.
- The refractive index is read from the scale.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

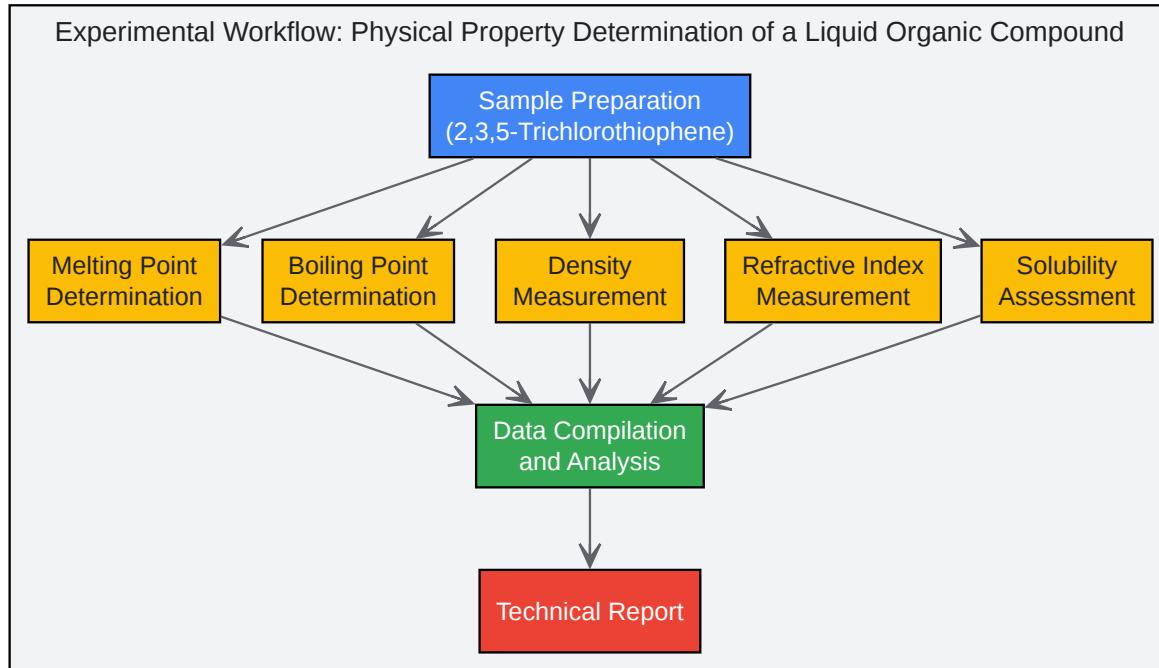
- Test tubes
- Vortex mixer

Procedure:

- A small, measured amount of **2,3,5-Trichlorothiophene** is added to a test tube.
- A measured volume of the solvent to be tested (e.g., water, chloroform, ethanol) is added.
- The mixture is agitated using a vortex mixer to ensure thorough mixing.
- The mixture is observed to determine if the solute has dissolved completely. Visual inspection for a single, clear phase indicates solubility, while the presence of separate layers or a cloudy suspension indicates insolubility or partial solubility.

Visualizations

The following diagram illustrates a general experimental workflow for the determination of the physical properties of a liquid organic compound such as **2,3,5-Trichlorothiophene**.



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Experimental workflow for physical property determination.

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